

Cell lines and experimental models suitable for GW806742X hydrochloride studies.

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Compound of Interest

Compound Name: GW806742X hydrochloride

Cat. No.: B10824379

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Application Notes and Protocols for GW806742X Hydrochloride

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **GW806742X hydrochloride** in in vitro and in vivo studies. **GW806742X hydrochloride** is a potent dual inhibitor of Mixed Lineage Kinase Domain-Like protein (MLKL) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), making it a valuable tool for investigating necroptosis and angiogenesis.^{[1][2][3][4][5][6]}

Mechanism of Action

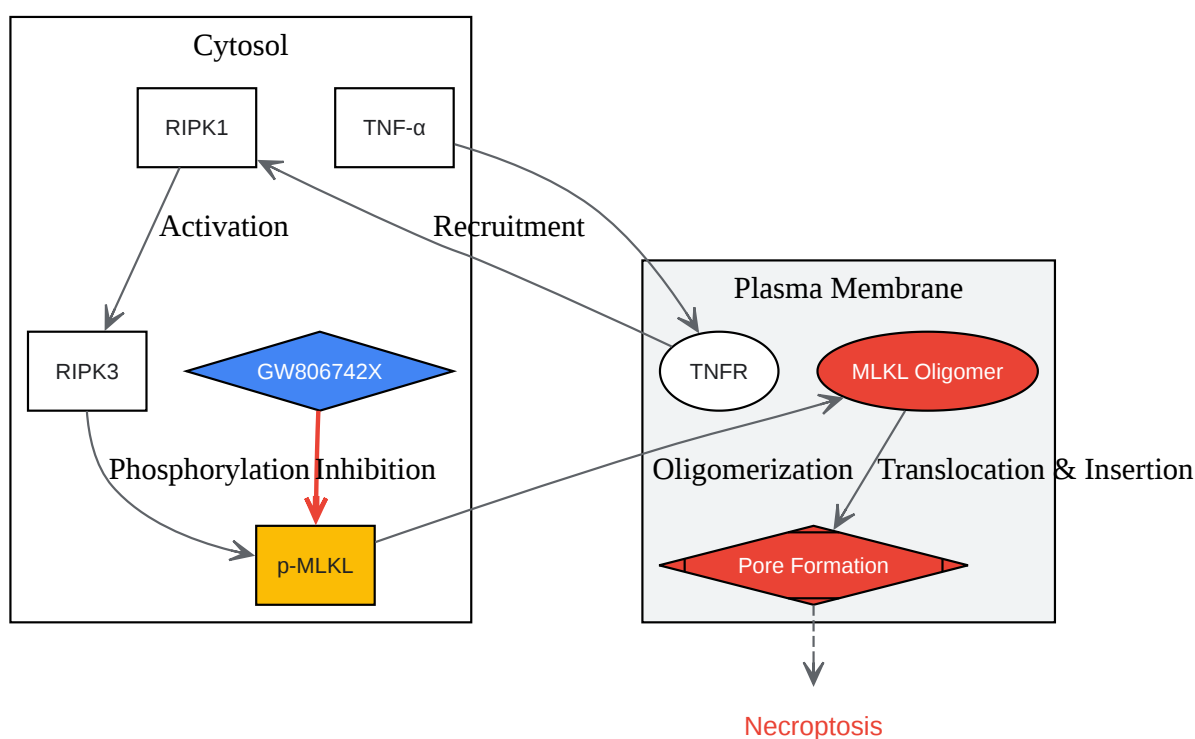
GW806742X hydrochloride acts as an ATP mimetic, binding to the pseudokinase domain of MLKL with a dissociation constant (K_d) of 9.3 μM .^{[1][2][3][4]} This interaction prevents the downstream conformational changes required for MLKL to translocate to the plasma membrane and execute necroptotic cell death.^{[1][3]} Additionally, **GW806742X hydrochloride** potently inhibits VEGFR2 with an IC_{50} of 2 nM, thereby interfering with VEGF-induced signaling pathways that are crucial for angiogenesis.^{[1][3][5]}

Signaling Pathways

GW806742X hydrochloride primarily modulates the necroptosis and VEGFR2 signaling pathways.

Necroptosis Signaling Pathway

The following diagram illustrates the canonical necroptosis pathway and the point of intervention for GW806742X. Upon stimulation by factors like $\text{TNF-}\alpha$, RIPK1 and RIPK3 form a complex called the necrosome. RIPK3 then phosphorylates MLKL, leading to its oligomerization and translocation to the plasma membrane, ultimately causing cell lysis. GW806742X inhibits the function of phosphorylated MLKL.



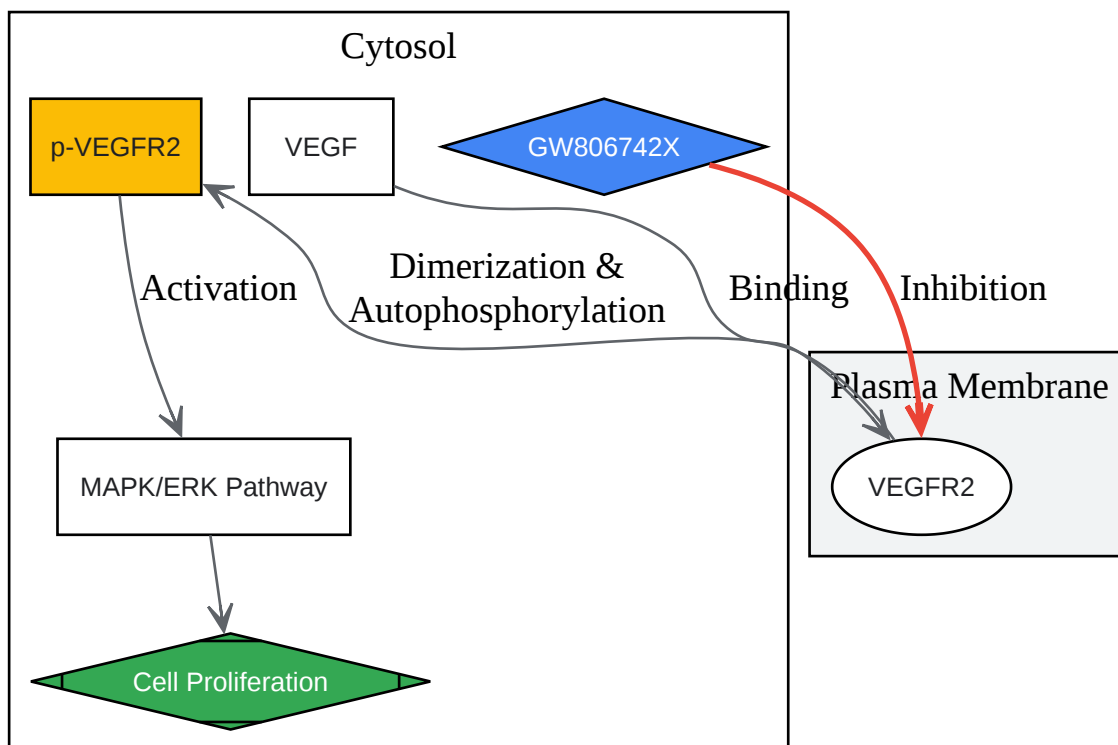
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Caption: Necroptosis signaling pathway and inhibition by GW806742X.

VEGFR2 Signaling Pathway

The diagram below outlines the VEGFR2 signaling cascade. Binding of VEGF to VEGFR2 induces receptor dimerization and autophosphorylation, activating downstream pathways like

the MAPK/ERK pathway, which promotes cell proliferation and survival. GW806742X directly inhibits the kinase activity of VEGFR2.



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Caption: VEGFR2 signaling pathway and inhibition by GW806742X.

Suitable Cell Lines and Experimental Models

GW806742X hydrochloride has been validated in several cell lines and in vivo models.

Model Type	Specific Model	Application	Reference
Cell Line	Mouse Dermal Fibroblasts (MDFs)	Necroptosis inhibition assays	[1] [2] [3]
Human Umbilical Vein Endothelial Cells (HUVECs)	VEGF-induced proliferation assays	[1] [3] [6]	
K-562 (human leukemia)	Cell proliferation and apoptosis assays	[5]	
HT-29 (human colorectal adenocarcinoma)	Necroptosis assays	[7] [8]	
In Vivo Model	Aspergillus fumigatus-induced asthma in mice	Evaluation of anti-inflammatory effects	[5]

Quantitative Data Summary

The following table summarizes the reported potency of **GW806742X hydrochloride** in various assays.

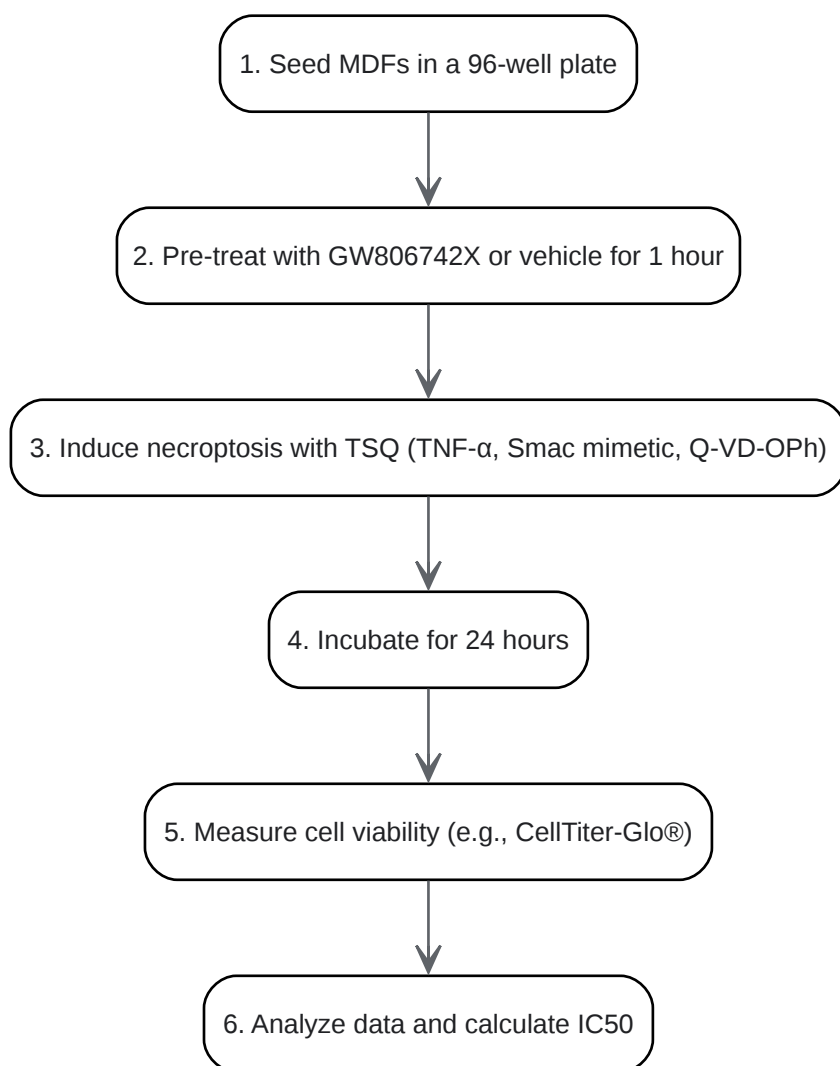
Assay	Cell Line/System	Potency Metric	Value	Reference
MLKL Binding	Purified protein	Kd	9.3 μ M	[1] [2] [4]
VEGFR2 Inhibition	Enzyme assay	IC50	2 nM	[1] [3] [5]
Necroptosis Inhibition (TSQ-induced)	MDFs	IC50	< 50 nM	[2] [3]
VEGF-induced Proliferation Inhibition	HUVECs	IC50	5 nM	[1] [3] [6]
Cell Proliferation Inhibition	K-562	IC50	1.47 μ M	[5]

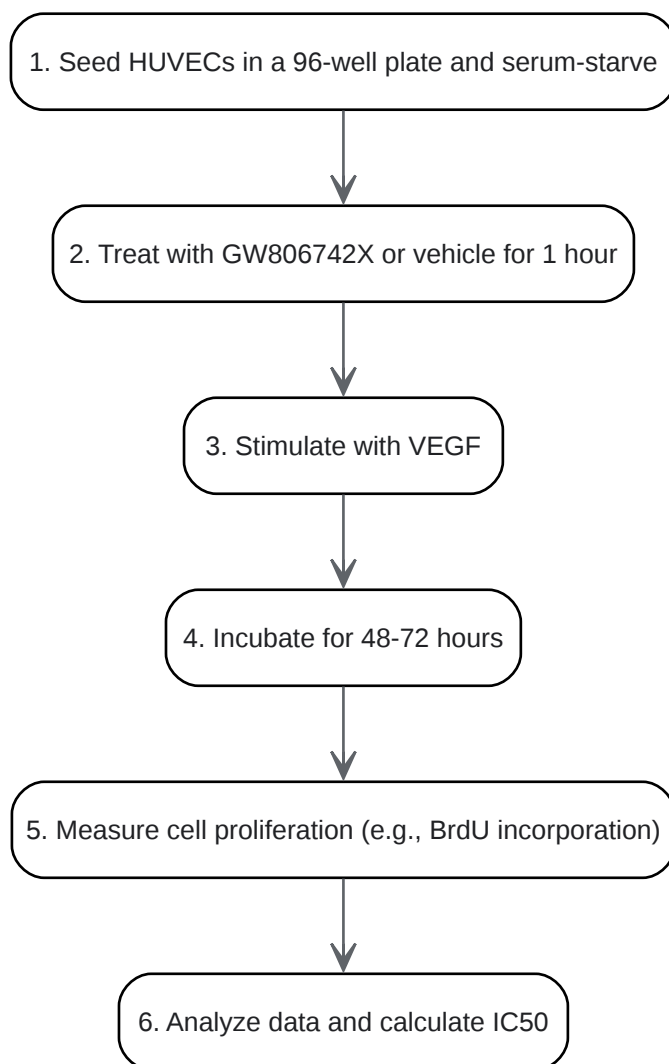
Experimental Protocols

Detailed methodologies for key experiments are provided below.

Necroptosis Induction and Inhibition Assay in MDFs

This protocol describes the induction of necroptosis in mouse dermal fibroblasts (MDFs) and the evaluation of the inhibitory effect of GW806742X.





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